(Rac)-PF-998425 precipitation in aqueous buffer

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Compound of Interest

Compound Name:	*(Rac)-PF-998425*
Cat. No.:	*B8210063*

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Technical Support Center: (Rac)-PF-998425

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive troubleshooting guide and frequently asked questions (FAQs) to address the common issue of **(Rac)-PF-998425** precipitation in aqueous buffers.

Troubleshooting Guide

Precipitation of **(Rac)-PF-998425** during dilution into aqueous buffers is a frequent challenge, primarily due to its low solubility in aqueous solutions at neutral pH. The compound is highly soluble in organic solvents like DMSO, but upon dilution into an aqueous buffer, it can precipitate out of solution, a phenomenon known as "antisolvent precipitation."

Issue: Immediate Precipitation of (Rac)-PF-998425 Upon Dilution in Aqueous Buffer

Question: I dissolved **(Rac)-PF-998425** in DMSO to create a stock solution. When I dilute it into my aqueous experimental buffer (e.g., PBS), a precipitate forms immediately. What is happening and how can I resolve this?

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Answer: This immediate precipitation, or "crashing out," occurs because the concentration of **(Rac)-PF-998425** in the final aqueous solution exceeds its solubility limit. The rapid change from a favorable organic solvent (DMSO) to an unfavorable aqueous environment causes the compound to aggregate and precipitate.

Below is a troubleshooting workflow to address this issue:

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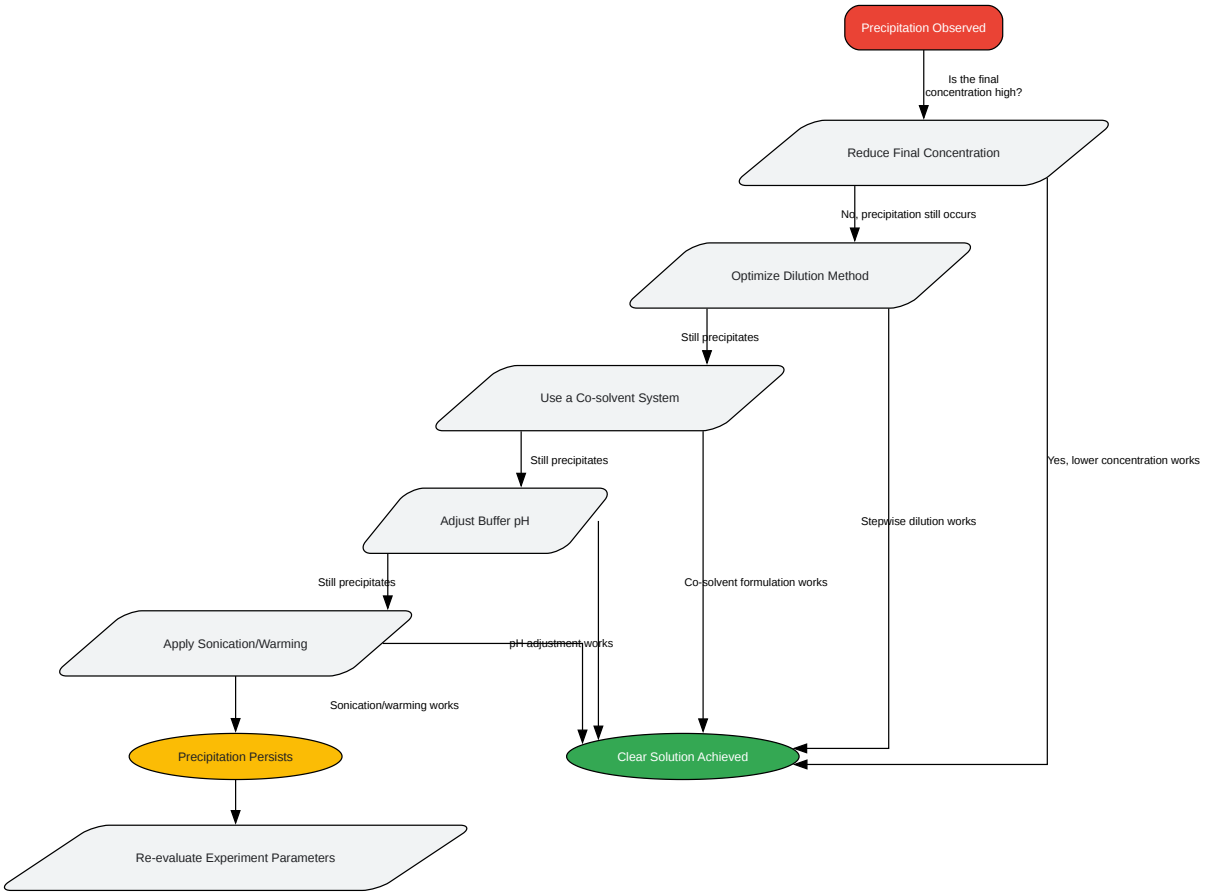

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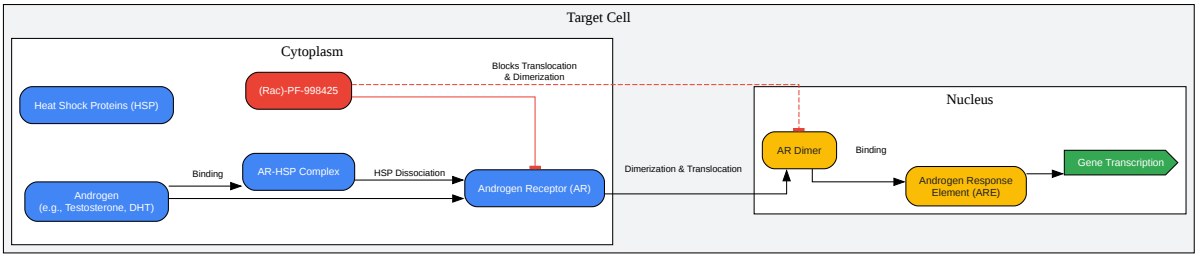

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